

An In-depth Technical Guide to the Synthesis of 1-Iodocyclohexene from Cyclohexanone

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Compound of Interest

Compound Name: 1-Iodocyclohexene

Cat. No.: B092552

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This technical guide provides a comprehensive overview of the synthesis of **1-iodocyclohexene** from cyclohexanone, a key transformation in organic synthesis. The primary method discussed is the Barton vinyl iodide synthesis, which proceeds through a hydrazone intermediate. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry who require a detailed understanding of this synthetic route.

Reaction Overview and Mechanism

The conversion of cyclohexanone to **1-iodocyclohexene** is a two-step process. The first step involves the formation of cyclohexanone hydrazone by reacting cyclohexanone with hydrazine hydrate. The subsequent step is the iodination of the hydrazone to yield the desired vinyl iodide. This reaction is a modification of the Barton vinyl iodide synthesis.^{[1][2][3]}

The mechanism of the second step, the iodination of the hydrazone, involves the oxidation of the hydrazone by iodine to form a diazo intermediate.^[4] This is followed by an electrophilic attack by another iodine molecule. The displacement of nitrogen gas then leads to the formation of an iodocarbonium ion. Finally, an elimination reaction results in the formation of the **1-iodocyclohexene** product.^[4]

Experimental Protocols

The following experimental protocols are based on established and reliable methods for the synthesis of **1-iodocyclohexene** from cyclohexanone.^{[1][5]}

Step 1: Synthesis of Cyclohexanone Hydrazone

This procedure outlines the formation of the hydrazone intermediate from cyclohexanone.

- Materials:
 - Cyclohexanone
 - Hydrazine hydrate
 - Absolute Methanol
 - Chloroform
 - Aqueous Sodium Chloride
 - Anhydrous Sodium Sulphate
- Equipment:
 - Round-bottomed flask
 - Magnetic stirrer
 - Condenser
 - Addition funnel
- Procedure:
 - Place hydrazine hydrate (40.8 mL, 0.84 mol) into a round-bottomed flask equipped with a magnetic stirrer, condenser, and an addition funnel.[\[1\]](#)
 - Prepare a solution of cyclohexanone (6.4 mL, 61.5 mmol) in absolute methanol (35 mL).[\[1\]](#)
 - Add the cyclohexanone solution very slowly (approximately 3 drops per minute) to the hydrazine hydrate with vigorous stirring.[\[1\]](#)
 - Once the addition is complete, reflux the reaction mixture for 1 hour.[\[1\]](#)

- Cool the mixture to room temperature.
- Evaporate the methanol.
- Wash the reaction mixture with chloroform and then with aqueous sodium chloride.
- Dry the organic layer over anhydrous sodium sulphate.[\[1\]](#)
- Filter the mixture and evaporate the chloroform to obtain the cyclohexanone hydrazone.[\[1\]](#)

Step 2: Synthesis of **1-Iodocyclohexene**

This procedure details the conversion of the cyclohexanone hydrazone to the final product.

- Materials:
 - Cyclohexanone hydrazone
 - Iodine
 - A suitable non-nucleophilic base (e.g., 2-tert-butyl-1,1,3,3-tetramethylguanidine or DBU)[\[4\]](#)
 - Diethyl ether
- Procedure:
 - Dissolve the cyclohexanone hydrazone in diethyl ether.
 - In a separate flask, prepare a solution of iodine in diethyl ether.
 - Add the non-nucleophilic base to the iodine solution.
 - Slowly add the hydrazone solution to the iodine/base mixture at room temperature with stirring.[\[4\]](#)
 - Monitor the reaction for the evolution of nitrogen gas, which indicates the progress of the reaction.

- Upon completion, quench the reaction and perform a suitable workup to isolate the **1-iodocyclohexene**.

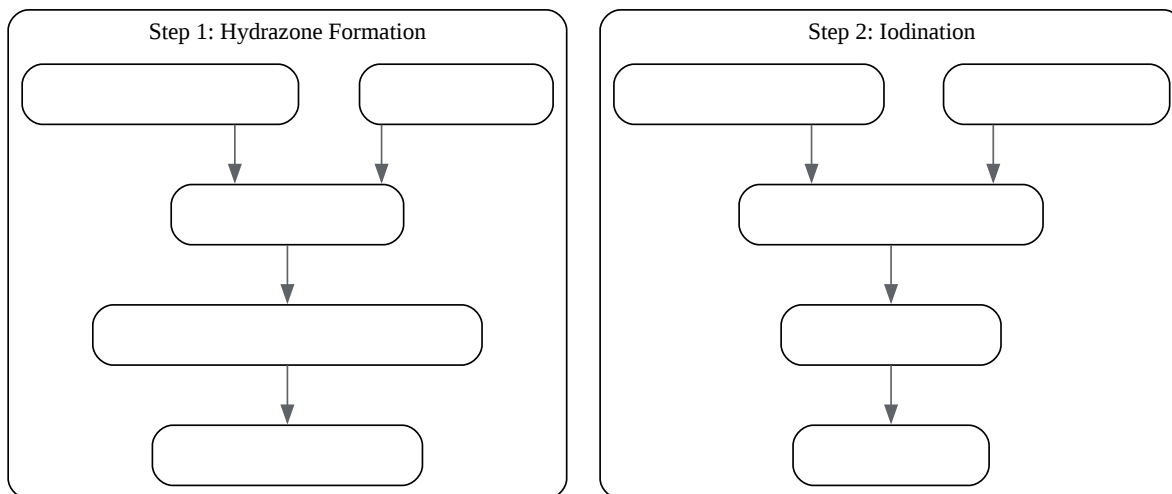
Quantitative Data

The following table summarizes the quantitative data associated with the synthesis of the cyclohexanone hydrazone intermediate.

Parameter	Value	Reference
Reactants		
Cyclohexanone	6.4 mL (61.5 mmol)	[1]
Hydrazine Hydrate	40.8 mL (0.84 mol)	[1]
Absolute Methanol	35 mL	[1]
Reaction Conditions		
Addition Rate	~3 drops per minute	[1]
Reflux Time	1 hour	[1]
Product		
Cyclohexanone Hydrazone Yield	6.3 g (91%)	[1]

Visualizations

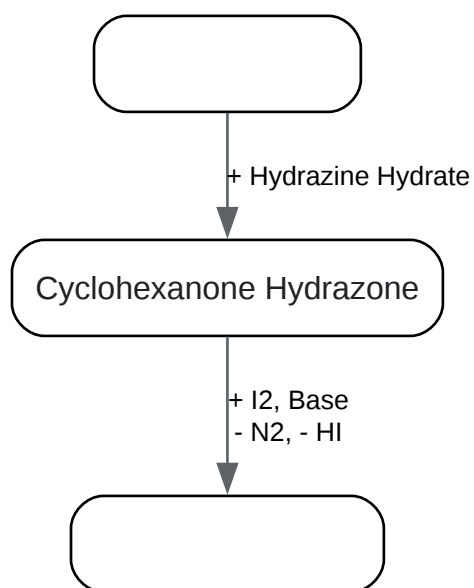
Diagram 1: Experimental Workflow for the Synthesis of **1-Iodocyclohexene**



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Caption: Workflow for the two-step synthesis of **1-iodocyclohexene**.

Diagram 2: Reaction Pathway for the Synthesis of **1-Iodocyclohexene**



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Caption: Chemical transformation from cyclohexanone to **1-iodocyclohexene**.

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